

Pyridine-2,6-d2: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *Pyridine-2,6-d2*

Cat. No.: *B101791*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for trained professionals in a laboratory setting. It is not a substitute for a formal Safety Data Sheet (SDS). Always consult the official SDS provided by the manufacturer before handling **Pyridine-2,6-d2** and adhere to all institutional and regulatory safety protocols. The safety and toxicological properties of **Pyridine-2,6-d2** have not been fully investigated and are presumed to be similar to those of non-deuterated pyridine.

Introduction

Pyridine-2,6-d2 is a deuterated isotopologue of pyridine, a heterocyclic aromatic organic compound. It is utilized in a variety of research applications, including as a solvent in NMR spectroscopy and as a building block in the synthesis of labeled compounds for mechanistic studies and metabolic pathway elucidation.^[1] While the substitution of protium with deuterium alters certain physical properties, the fundamental chemical reactivity and associated hazards are expected to be comparable to those of pyridine. Pyridine is a flammable, harmful, and irritating substance.^{[2][3][4]} This guide provides a detailed overview of the known properties, safety precautions, and handling procedures for **Pyridine-2,6-d2**, drawing heavily on the established safety profile of pyridine.

Physical and Chemical Properties




Quantitative data for **Pyridine-2,6-d2** is summarized in the table below. Data for non-deuterated pyridine is provided for comparison where specific data for the deuterated compound is unavailable.

| Property | Pyridine-2,6-d2 | Pyridine (for comparison) |
|-------------------|--|--|
| Molecular Formula | C ₅ H ₃ D ₂ N | C ₅ H ₅ N |
| Molecular Weight | 81.11 g/mol [1] | 79.10 g/mol |
| CAS Number | 17265-96-2[1] | 110-86-1 |
| Appearance | Colorless liquid[5] | Colorless liquid |
| Odor | Unpleasant, fishy[2] | Unpleasant, fishy |
| Purity | Typically >98% atom D[6] | N/A |
| Boiling Point | Not available | 115 °C |
| Melting Point | Not available | -42 °C |
| Flash Point | Not available | 20 °C |
| Density | Not available | 0.982 g/cm ³ |
| Solubility | Soluble in water, alcohol, and ether[7] | Miscible with water, alcohol, ether, benzene, and chloroform |

Hazard Identification and GHS Classification

As no specific GHS classification for **Pyridine-2,6-d2** is available, the classification for pyridine should be provisionally adopted.

Pictograms:

 GHS02: Flammable  GHS06: Toxic  GHS08: Health Hazard

Signal Word: Danger

Hazard Statements:

- H225: Highly flammable liquid and vapor.
- H302 + H312 + H332: Harmful if swallowed, in contact with skin, or if inhaled.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.[8]
- H351: Suspected of causing cancer.

Precautionary Statements:

- P210: Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.
- P260: Do not breathe dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Experimental Protocols: Safe Handling and Emergency Procedures

Given the hazardous nature of **Pyridine-2,6-d₂**, all work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[2][3] Adherence to standard laboratory safety practices is essential.

Personal Protective Equipment (PPE)

A diagram illustrating the necessary PPE for handling **Pyridine-2,6-d2** is provided below.

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